

Application Notes and Protocols for Preparing Atropine Sulfate Hydrate Solutions

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Compound of Interest

Compound Name: *Atropine sulfate hydrate*

Cat. No.: *B10800028*

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Introduction

Atropine is a naturally occurring tertiary amine alkaloid extracted from plants of the Solanaceae family, such as *Atropa belladonna*. It functions as a competitive, non-selective antagonist of muscarinic acetylcholine receptors (mAChRs).^[1] By blocking the action of acetylcholine, atropine inhibits parasympathetic nerve stimulation, leading to effects such as increased heart rate, reduced secretions, and relaxation of smooth muscles.^[2] In research, atropine sulfate, the sulfate salt form of atropine, is widely used in in vitro experiments to investigate cholinergic signaling and its downstream effects.

Proper preparation, handling, and storage of atropine sulfate solutions are critical for ensuring the accuracy, reproducibility, and validity of experimental results. This document provides detailed protocols for the preparation of stock and working solutions of **atropine sulfate hydrate** for use in various in vitro applications.

Properties of Atropine Sulfate Hydrate

Atropine sulfate is typically supplied as a colorless or white crystalline powder.^[3] Its high solubility in aqueous solutions makes it preferable to atropine free base for many experimental applications.^[4]

Table 1: Physicochemical Properties of **Atropine Sulfate Hydrate**

Property	Value	Reference(s)
Chemical Formula	$(C_{17}H_{23}NO_3)_2 \cdot H_2SO_4 \cdot H_2O$	[3]
Molecular Weight	694.83 g/mol	[3]
CAS Number	5908-99-6	[5]
Appearance	Colorless crystals or white crystalline powder	[3]
Solubility in Water	2500 mg/mL	[5]
Solubility in Ethanol	200 mg/mL	[5]
Solubility in DMSO	139 mg/mL	[6]
pKa	9.9 (at 20 °C)	[5]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution in sterile water. The high solubility of atropine sulfate in water makes it the recommended solvent.[5]

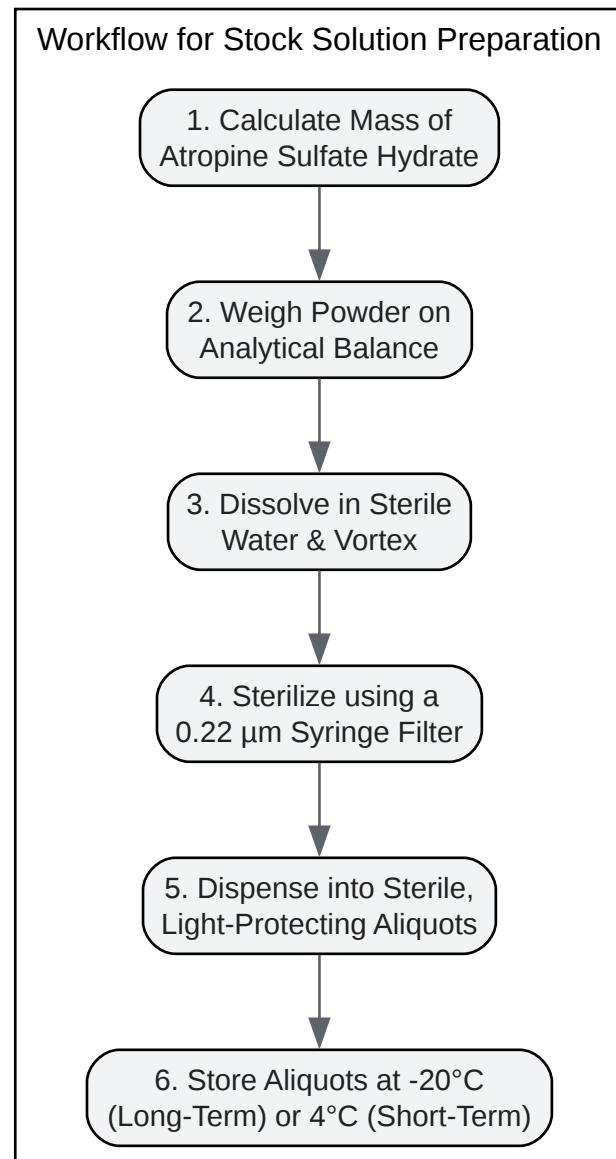
Materials:

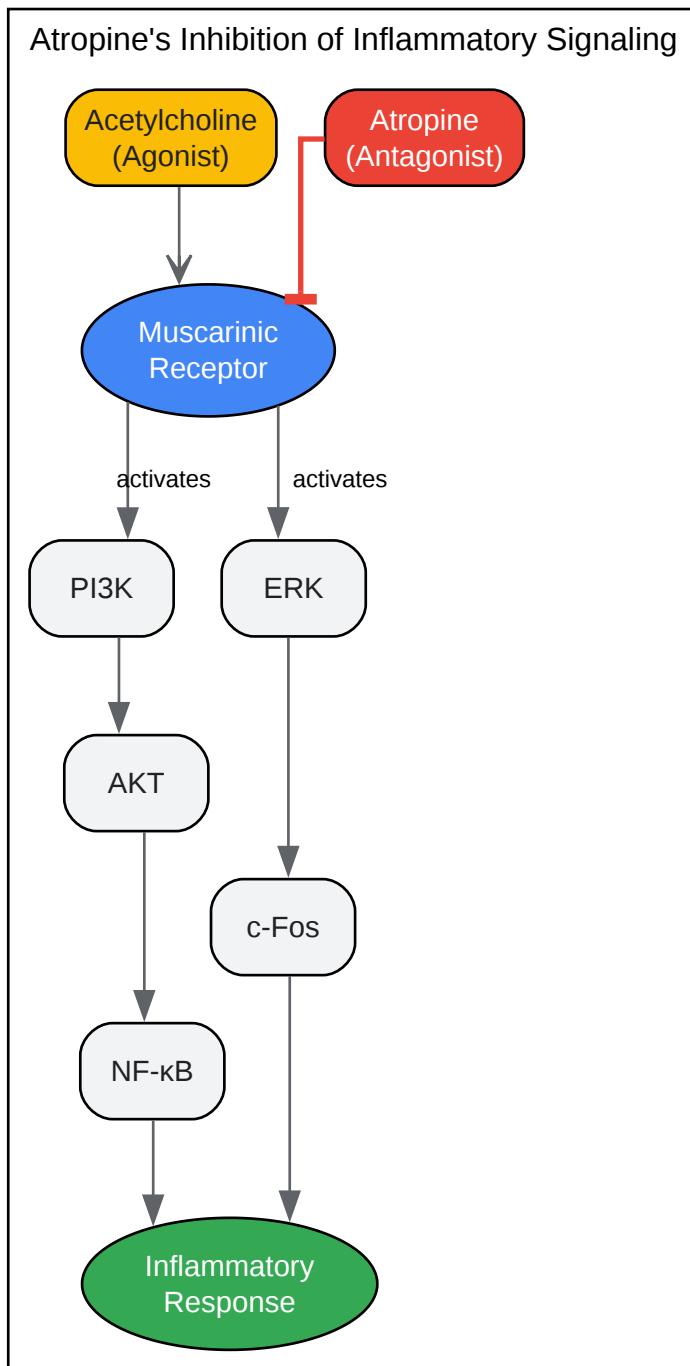
- Atropine sulfate monohydrate (MW: 694.83 g/mol)
- Sterile, high-purity water (e.g., cell culture grade, Milli-Q, or WFI)
- Appropriate personal protective equipment (PPE): lab coat, gloves, safety glasses
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer
- 0.22 μ m sterile syringe filter

- Sterile syringes
- Sterile, light-protecting microcentrifuge tubes or cryovials for aliquots

Procedure:

- Calculate the required mass:
 - To prepare 10 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 694.83 \text{ g/mol} = 6.95 \text{ mg}$
- Weigh the powder: Carefully weigh out 6.95 mg of atropine sulfate monohydrate powder using an analytical balance.
- Dissolution: Add the weighed powder to a sterile conical tube. Add 10 mL of sterile water.
- Mixing: Cap the tube securely and vortex until the powder is completely dissolved. The solution should be clear and colorless.[\[3\]](#)
- Sterilization: To ensure sterility for cell culture applications, filter the solution through a 0.22 μm sterile syringe filter into a new sterile tube.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μL) in sterile, light-protecting microcentrifuge tubes or cryovials. This minimizes freeze-thaw cycles and potential contamination.
- Storage: Store the aliquots at -20°C for long-term use. For short-term storage, solutions may be kept at 4°C for several days.[\[5\]](#)





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